

Essential Safety and Logistical Guidance for Handling IHMT-PI3K-455

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Compound of Interest

Compound Name: IHMT-PI3K-455

Cat. No.: B15541784

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Disclaimer: No specific Safety Data Sheet (SDS) for **IHMT-PI3K-455** was found. The following guidance is based on best practices for handling potent, powdered kinase inhibitors and should be supplemented by a compound-specific risk assessment before any handling occurs.

IHMT-PI3K-455 is a potent and selective dual PI3K γ/δ inhibitor used in cancer research. Due to its nature as a potent pharmaceutical compound, likely in powdered form, it presents a significant health risk upon inhalation and dermal contact. Strict adherence to safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **IHMT-PI3K-455** to prevent exposure through inhalation, ingestion, or skin contact.

PPE Category	Item	Specifications and Recommendations	Rationale
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or N100/FFP3 Respirator	A PAPR with a high-efficiency particulate air (HEPA) filter is highly recommended for operations with a high risk of aerosol generation, such as weighing and reconstituting the powder. For lower-risk activities, a properly fit-tested N100 or FFP3 disposable respirator may be sufficient. [1] [2]	Protects against the inhalation of fine powder particles, a primary route of exposure for potent compounds.
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer pair should be changed immediately upon contamination or at regular intervals. [1] [2]	Prevents dermal absorption. Double-gloving provides an additional layer of protection in case the outer glove is breached.
Body Protection	Disposable Coveralls or Gown	A disposable, solid-front, back-closing gown or coveralls made of a low-permeability fabric (e.g., polyethylene-coated polypropylene or Tyvek) should be worn. [1] [2] [3]	Protects the body from contact with the powdered compound.
Eye Protection	Chemical Splash Goggles and Face	Use chemical splash goggles that provide a	Protects the eyes and face from splashes or

Foot Protection	Shield	complete seal around the eyes. A full-face shield worn over the goggles offers additional protection. [1] [2]	accidental aerosolization of the compound.
	Disposable Shoe Covers	Dedicated, disposable shoe covers should be worn over laboratory footwear.	Minimizes the risk of contaminating personal footwear and tracking the compound outside of the designated handling area.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is critical for the safe handling of **IHMT-PI3K-455**. All operations involving the powdered form of this compound should be conducted within a certified chemical fume hood, biological safety cabinet, or a containment isolator (glove box).

1. Preparation:

- Designate a specific area for handling **IHMT-PI3K-455**.
- Ensure all necessary PPE is available and has been properly inspected.
- Prepare all required equipment (e.g., analytical balance, spatulas, vials, solvent) and place it within the containment area.
- Have a clearly labeled hazardous waste container ready for all disposable items.

2. Weighing and Reconstitution:

- Don all required PPE before entering the designated handling area.

- Perform all manipulations of the powdered compound within a containment system.
- Use a dedicated spatula to carefully weigh the desired amount of **IHMT-PI3K-455**.
- To minimize dust generation, gently tap the spatula on the inside of the receiving container rather than pouring the powder from a height.
- For reconstitution, add the solvent slowly to the vial containing the powdered compound.
- Cap the vial securely and mix by gentle inversion or vortexing until the compound is fully dissolved.

3. Post-Handling:

- Wipe the exterior of the primary container with a suitable decontaminating solution (e.g., 70% ethanol) before removing it from the containment area.
- Dispose of all single-use items, including gloves, shoe covers, and disposable gowns, in the designated hazardous waste container.
- Doff PPE in the correct order to avoid self-contamination.
- Thoroughly wash hands and any potentially exposed skin with soap and water after removing PPE.

Disposal Plan

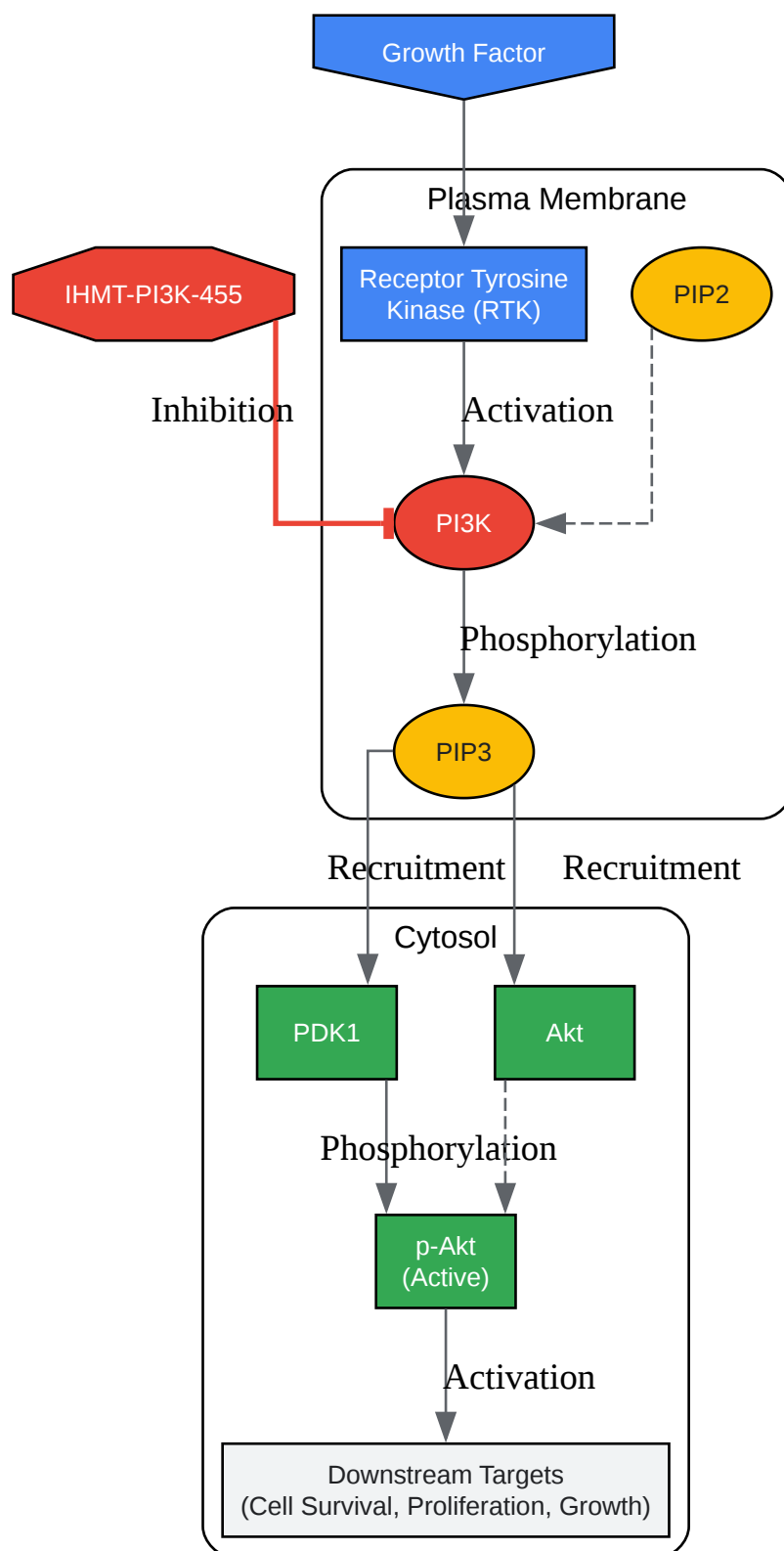
Proper disposal of **IHMT-PI3K-455** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Solid Compound	Treat as hazardous chemical waste. Do not dispose of in regular trash or down the drain. Place in a clearly labeled, sealed container for collection by a certified hazardous waste disposal service.
Contaminated Labware (disposable)	All disposable items that have come into contact with IHMT-PI3K-455 (e.g., pipette tips, vials, gloves, gowns, shoe covers) must be considered hazardous waste. Place them in a designated, sealed hazardous waste container for incineration.[4][5]
Contaminated Labware (reusable)	Reusable labware should be decontaminated. A validated cleaning procedure should be in place. If complete decontamination cannot be assured, treat the items as hazardous waste.
Liquid Waste (stock solutions, experimental media)	Collect all liquid waste containing IHMT-PI3K-455 in a clearly labeled, sealed, and chemically resistant container. The container should be marked as "Hazardous Waste" with the full chemical name. Arrange for disposal through a certified hazardous waste management company. Some organic solvents may be suitable for incineration.[6]

Signaling Pathway and Experimental Workflow

PI3K/Akt Signaling Pathway

IHMT-PI3K-455 is an inhibitor of the PI3K γ and PI3K δ isoforms, which are key components of the PI3K/Akt signaling pathway. This pathway is crucial for regulating cell growth, proliferation, survival, and metabolism.[7][8] The diagram below illustrates a simplified representation of this pathway and the point of inhibition by **IHMT-PI3K-455**.

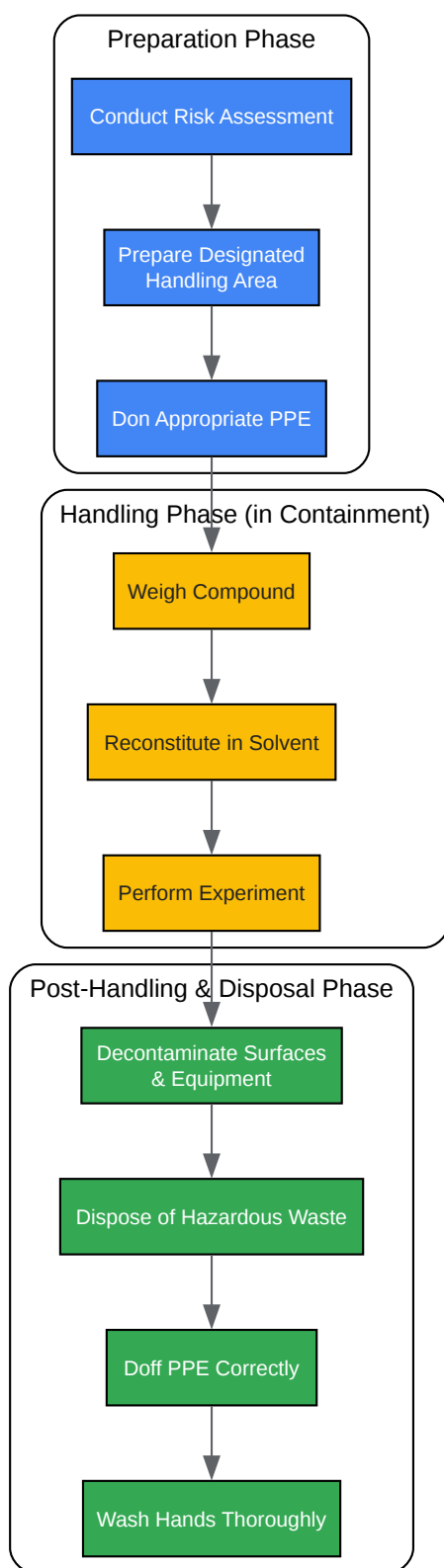


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Caption: Inhibition of the PI3K/Akt signaling pathway by **IHMT-PI3K-455**.

Experimental Workflow for Safe Handling of **IHMT-PI3K-455**

The following diagram outlines the critical steps for safely handling **IHMT-PI3K-455** from receipt to disposal.



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Caption: Step-by-step workflow for the safe handling of **IHMT-PI3K-455**.

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